

Application Note: Quantification of L- β -Imidazolelactic Acid Monohydrate via HPLC & HILIC-MS/MS

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Compound of Interest

Compound Name: *L-beta-Imidazolelactic Acid, Monohydrate*

Cat. No.: *B13715427*

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Abstract

This technical guide outlines the quantification of L- β -Imidazolelactic Acid (L-ILA), a polar metabolite of histidine, using two distinct chromatographic approaches: Hydrophilic Interaction Liquid Chromatography with Tandem Mass Spectrometry (HILIC-MS/MS) for high-sensitivity bioanalysis, and Reversed-Phase Ion-Pairing HPLC (RP-IPC-UV) for routine quality control and purity assessment. Special emphasis is placed on the stoichiometry of the monohydrate reference standard to ensure quantitative accuracy.

Introduction & Chemical Context

L- β -Imidazolelactic Acid (L-ILA) is a downstream metabolite of histidine, formed via the transamination of histidine to imidazolepyruvic acid, followed by reduction. Elevated levels of L-ILA are clinically significant biomarkers for metabolic disorders such as Histidinemia and Aromatic L-amino Acid Decarboxylase (AADC) deficiency.

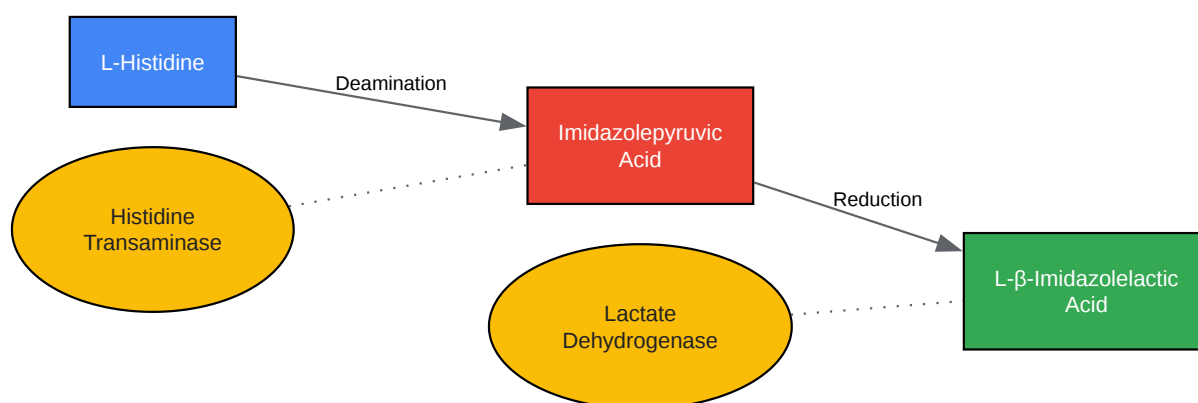
The Analytical Challenge

L-ILA presents specific challenges for standard C18 reversed-phase chromatography:

- High Polarity: The molecule contains an imidazole ring () and a carboxylic acid group (), resulting in a zwitterionic character at neutral pH and poor retention on hydrophobic stationary phases.
- Hydration State: Commercial reference standards are frequently supplied as the Monohydrate form (). Failure to correct for the water of hydration leads to a systematic quantitative error of ~11.5%.

Metabolic Pathway Visualization

The following diagram illustrates the biological origin of L-ILA, highlighting the enzymatic steps relevant to clinical monitoring.



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Figure 1: Metabolic pathway of Histidine converting to L-β-Imidazolelactic Acid.[1]

Reference Standard Preparation (Critical Step)

Objective: To prepare a stock solution of the active moiety (L-ILA free acid) from the Monohydrate commercial standard.

- Compound: L-β-Imidazolelactic Acid Monohydrate
- MW (Monohydrate): 174.16 g/mol
- MW (Anhydrous): 156.14 g/mol
- Correction Factor (CF):

Protocol:

- Weigh 10.0 mg of L-ILA Monohydrate.
- Dissolve in 10.0 mL of Water/Acetonitrile (50:50 v/v).
- Calculate Concentration:
- Note: Do not treat the weighed mass as the final concentration of the analyte.

Protocol A: HILIC-MS/MS (Bioanalysis & Trace Quantification)

Rationale: HILIC (Hydrophilic Interaction Liquid Chromatography) is the "Gold Standard" for this application. It retains polar zwitterions by partitioning them into a water-enriched layer on the stationary phase, providing superior sensitivity and MS-compatibility compared to ion-pairing methods.

Chromatographic Conditions

Parameter	Specification
Column	Agilent Poroshell 120 HILIC-Z, 2.1 x 100 mm, 2.7 μ m (or TSKgel Amide-80)
Mobile Phase A	20 mM Ammonium Formate in Water, pH 3.2 (adjusted with Formic Acid)
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.4 mL/min
Column Temp	30°C
Injection Vol	2 μ L

Gradient Program

Time (min)	% Mobile Phase B	State
0.00	90%	Initial Hold
1.00	90%	Isocratic
6.00	50%	Linear Ramp
8.00	50%	Wash
8.10	90%	Re-equilibration
12.00	90%	End

MS/MS Detection Parameters (ESI Positive)

- Source: Electrospray Ionization (ESI+)[\[2\]](#)
- Capillary Voltage: 3500 V
- Precursor Ion:m/z 157.1

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (V)	Dwell (ms)
Quantifier	157.1	111.1	15	100
Qualifier	157.1	81.1	25	100

Mechanistic Insight: The 111.1 fragment corresponds to the loss of the carboxylic acid moiety (), a common fragmentation pathway for

-hydroxy acids. The 81.1 fragment represents the characteristic imidazole ring cleavage.

Protocol B: RP-IPC-UV (QC & Purity Analysis)

Rationale: For laboratories without MS capabilities or for high-concentration raw material testing, Reversed-Phase Ion-Pairing Chromatography (RP-IPC) is effective. The addition of an ion-pairing reagent (sulfonate) increases the retention of the positively charged imidazole ring.

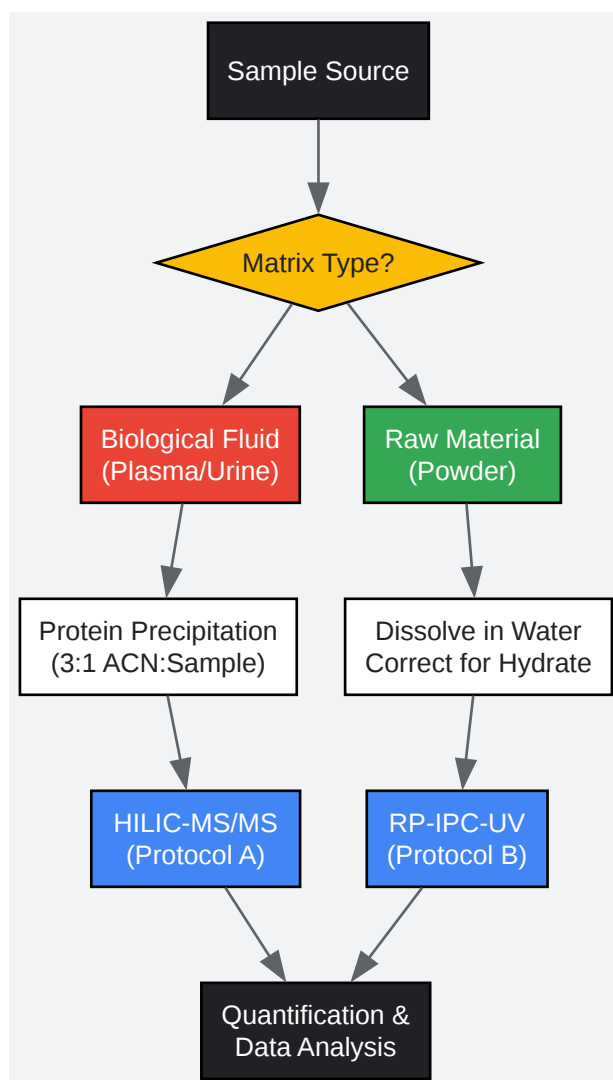
Chromatographic Conditions

Parameter	Specification
Column	C18 End-capped (e.g., Waters Symmetry C18), 4.6 x 150 mm, 5 μ m
Mobile Phase	10 mM Sodium 1-Octanesulfonate in 50 mM Phosphate Buffer (pH 2.5) / Methanol (90:10 v/v)
Detection	UV Absorbance @ 214 nm (Imidazole transition)
Flow Rate	1.0 mL/min
Run Time	~15 minutes (Isocratic)

Caution: Ion-pairing reagents require long equilibration times (~1 hour) and are difficult to flush from the column. Dedicate a specific column to this method.

Experimental Workflow & Data Logic

The following diagram details the decision matrix and workflow for analyzing biological samples (Urine/Plasma) versus Raw Material.



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Figure 2: Analytical workflow selection based on sample matrix.

Validation Criteria (Self-Validating System)

To ensure the trustworthiness of the results, the following system suitability parameters must be met before sample analysis:

- Retention Time Stability:

deviation allowed between standard injections. In HILIC, shifts often indicate insufficient equilibration of the water layer.

- Tailing Factor (

): Must be

. Imidazoles are prone to tailing due to silanol interactions; if

, increase buffer ionic strength (up to 50 mM).

- Signal-to-Noise (S/N):

- Limit of Detection (LOD): $S/N > 3$

- Limit of Quantification (LOQ): $S/N > 10$

References

- Evaluation of HILIC-MS for Histidine Impurities: Development and evaluation of a HILIC-MS method for the determination of amino acid and non-amino acid impurities in histidine. Journal of Pharmaceutical and Biomedical Analysis.
- HILIC Separation Mechanisms: Hydrophilic interaction chromatography (HILIC) for the analysis of polar metabolites.[3][4] Agilent Technologies Application Note.
- Imidazole Fragmentation Data: Mass spectral fragmentation of imidazole derivatives.[5][6] mzCloud / NIST Database.
- Reference Standard Properties: L-β-Imidazolelactic acid Monohydrate Product Data. Santa Cruz Biotechnology. [7]

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Sources

- 1. (S)-3-(imidazol-5-yl)lactate | C₆H₇N₂O₃- | CID 23615388 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. An Improved and Updated Method for the Determination of Imidazole Compounds in Geological Samples [mdpi.com]
- 3. agilent.com [agilent.com]
- 4. hplc.eu [hplc.eu]
- 5. researchgate.net [researchgate.net]
- 6. Synthesis and mass spectrometric fragmentation characteristics of imidazole ribosides-analogs of intermediates of purine de novo synthetic pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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